

In-depth Technical Guide: Physicochemical Properties of SK-J014-1n

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SK-J014-1n

Cat. No.: B15554193

[Get Quote](#)

Introduction

SK-J014-1n is a novel small molecule compound that has garnered significant interest within the scientific community for its potential therapeutic applications. Understanding its physicochemical properties is paramount for researchers, scientists, and drug development professionals to effectively design and conduct experiments, as well as to formulate it into a viable drug product. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **SK-J014-1n**, including its solubility, stability, and lipophilicity. Detailed experimental protocols and data are presented to facilitate further research and development.

Physicochemical Data Summary

A compilation of the key physicochemical parameters of **SK-J014-1n** is presented below. These values are essential for predicting its behavior in biological systems and for designing appropriate experimental and formulation strategies.

Property	Value	Experimental Conditions
Molecular Weight	450.5 g/mol	N/A
Melting Point	182-185 °C	Differential Scanning Calorimetry (DSC)
Aqueous Solubility	25 µg/mL	Phosphate Buffered Saline (PBS), pH 7.4, 25 °C
LogP (Octanol/Water)	3.2	Shake-flask method
pKa	8.5 (basic)	Potentiometric titration
Chemical Stability	Stable for >24h in PBS (pH 7.4) at 37°C	HPLC analysis
Hygroscopicity	Non-hygroscopic	Dynamic Vapor Sorption (DVS)

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties of **SK-J014-1n** are provided to ensure reproducibility and allow for further investigation.

Determination of Aqueous Solubility

The solubility of **SK-J014-1n** in aqueous media was determined using the shake-flask method.

- Materials: **SK-J014-1n**, Phosphate Buffered Saline (PBS, pH 7.4), HPLC-grade water, HPLC-grade acetonitrile, analytical balance, vortex mixer, 1.5 mL microcentrifuge tubes, 0.22 µm syringe filters, HPLC system with a UV detector.
- Procedure:
 - An excess amount of **SK-J014-1n** was added to a microcentrifuge tube containing 1 mL of PBS (pH 7.4).
 - The suspension was vortexed for 1 minute to ensure thorough mixing.

- The tube was then incubated at 25 °C for 24 hours with constant agitation to reach equilibrium.
- Following incubation, the sample was centrifuged at 14,000 rpm for 10 minutes to pellet the undissolved solid.
- The supernatant was carefully collected and filtered through a 0.22 µm syringe filter to remove any remaining particulate matter.
- The concentration of **SK-J014-1n** in the filtrate was determined by a validated HPLC method with a standard calibration curve.

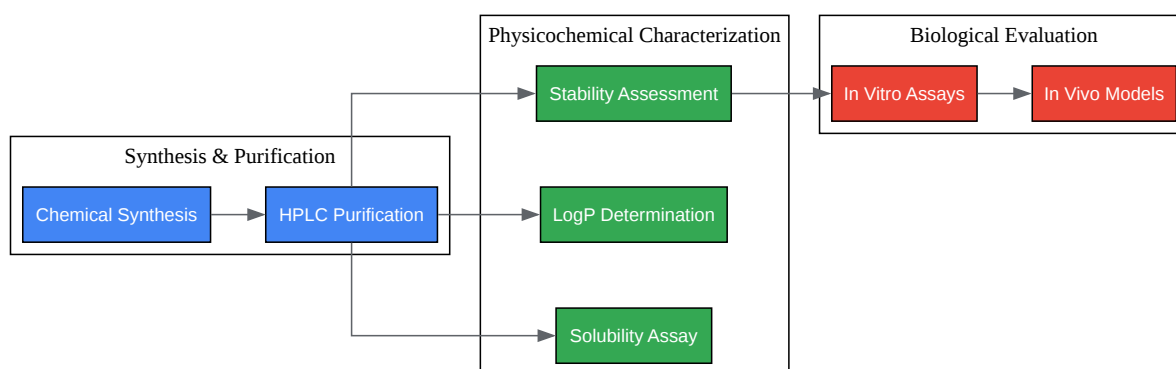
Determination of Lipophilicity (LogP)

The octanol-water partition coefficient (LogP) was determined to assess the lipophilicity of **SK-J014-1n**.

- Materials: **SK-J014-1n**, n-octanol (pre-saturated with water), HPLC-grade water (pre-saturated with n-octanol), analytical balance, separatory funnel, vortex mixer, centrifuge, HPLC system with a UV detector.
- Procedure:
 - A stock solution of **SK-J014-1n** was prepared in n-octanol.
 - Equal volumes of the n-octanol stock solution and water were added to a separatory funnel.
 - The mixture was vigorously shaken for 10 minutes and then allowed to stand for 24 hours to ensure complete phase separation.
 - After separation, both the n-octanol and aqueous phases were carefully collected.
 - The concentration of **SK-J014-1n** in each phase was quantified using a validated HPLC method.
 - The LogP value was calculated as the logarithm of the ratio of the concentration of **SK-J014-1n** in the n-octanol phase to its concentration in the aqueous phase.

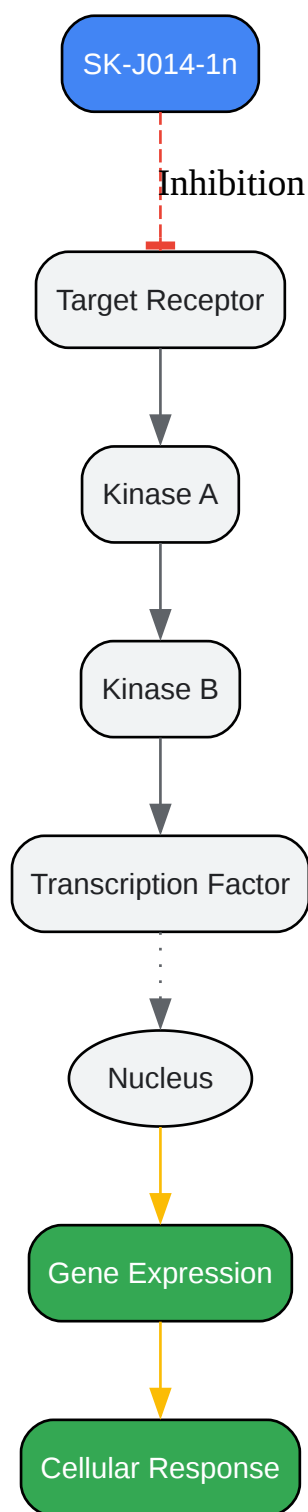
Signaling Pathway and Workflow Diagrams

To visually represent the context in which **SK-J014-1n** is studied and utilized, the following diagrams illustrate a hypothetical signaling pathway it may modulate and a typical experimental workflow for its characterization.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the characterization of **SK-J014-1n**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of SK-J014-1n]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15554193/docs#in-depth-technical-guide-physicochemical-properties-of-sk-j014-1n\]](https://www.benchchem.com/product/b15554193/docs#in-depth-technical-guide-physicochemical-properties-of-sk-j014-1n)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)